

# Application Notes and Protocols for PD180970

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PD180970

Cat. No.: B1684433

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **PD180970**, a potent inhibitor of the Bcr-Abl tyrosine kinase. Adherence to these guidelines is crucial for ensuring the compound's stability and activity in experimental settings.

## Chemical Properties

A summary of the key chemical properties of **PD180970** is presented in Table 1. This information is essential for accurate preparation of stock solutions and subsequent dilutions.

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>15</sub> Cl <sub>2</sub> FN <sub>4</sub> O	[1][2]
Molecular Weight	429.3 g/mol	[1][3]
CAS Number	287204-45-9	[1][2]
Purity	≥98%	[1][2]

## Solubility

**PD180970** is sparingly soluble in aqueous solutions but exhibits good solubility in dimethyl sulfoxide (DMSO). Table 2 summarizes the reported solubility data. For optimal results, it is recommended to use anhydrous, research-grade DMSO.

Solvent	Solubility	Reference
DMSO	20 mg/mL	[1]
DMSO	Soluble to 50 mM	[2]
DMSO	90.0 mg/mL (Sonication recommended)	[4]

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **PD180970** in DMSO.

Materials:

- **PD180970** powder
- Anhydrous, research-grade dimethyl sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

- **Aseptic Handling:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Weighing:** Carefully weigh the desired amount of **PD180970** powder.

- **Dissolution:** Add the appropriate volume of DMSO to the vial containing the **PD180970** powder to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add 233  $\mu$ L of DMSO to 1 mg of **PD180970**.
- **Mixing:** Vortex the solution thoroughly for several minutes to facilitate dissolution.
- **Sonication (Optional):** If the compound does not fully dissolve, sonicate the solution for short intervals in a water bath sonicator.[4] Avoid excessive heating.
- **Visual Inspection:** Ensure the solution is clear and free of any visible particulates before use.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- **Storage:** Store the aliquots at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ .

## Protocol 2: Storage and Handling of PD180970

Proper storage and handling are critical to maintain the stability and activity of **PD180970**.

Storage of Solid Compound:

- Store the solid powder at  $-20^{\circ}\text{C}$  in a tightly sealed container.[1]
- The solid form is stable for at least four years under these conditions.[1]

Storage of Stock Solutions:

- Store DMSO stock solutions at  $-20^{\circ}\text{C}$  for short-term storage (up to 1 month) or at  $-80^{\circ}\text{C}$  for long-term storage (up to 6 months).[5][6]
- Protect solutions from light.
- Minimize freeze-thaw cycles by preparing single-use aliquots.

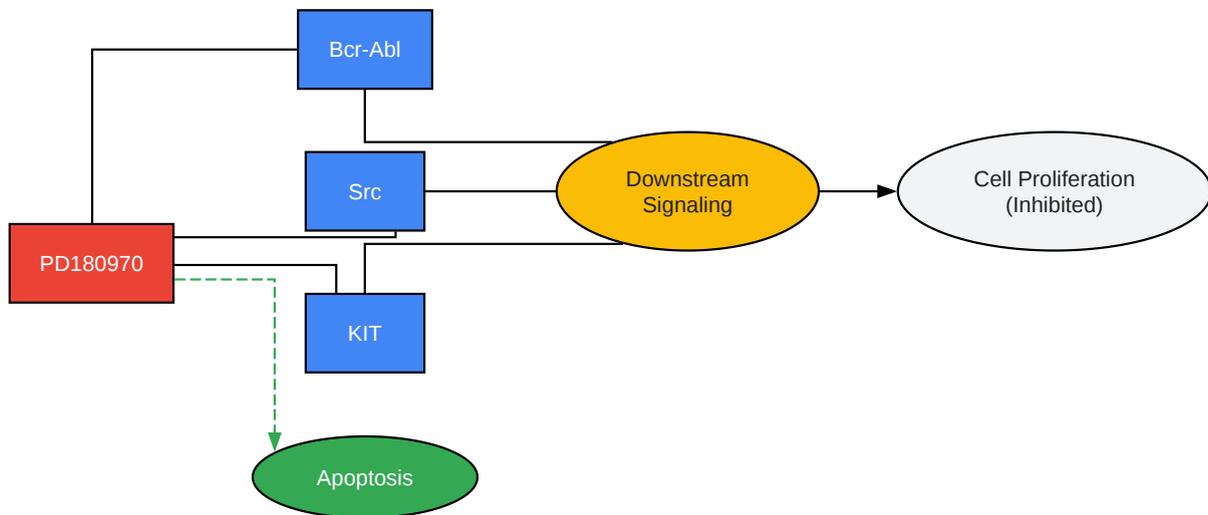
Working Solutions:

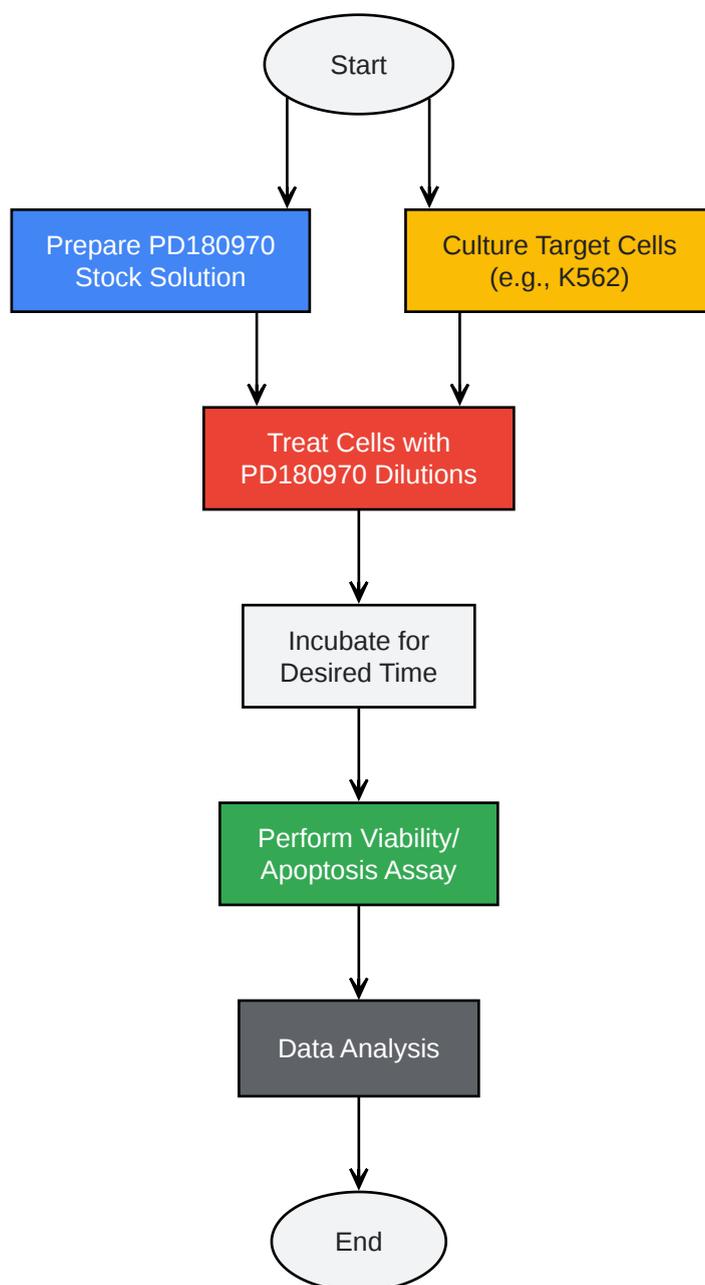
- Prepare fresh working solutions from the stock solution for each experiment.

- Dilute the stock solution in the appropriate cell culture medium or experimental buffer immediately before use.

## Signaling Pathways and Experimental Workflows

**PD180970** is a potent, ATP-competitive inhibitor of the p210 Bcr-Abl tyrosine kinase, a key driver in chronic myeloid leukemia (CML).[2][7] It also demonstrates inhibitory activity against other kinases, including Src and KIT.[5][7]





[Click to download full resolution via product page](#)

### ***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. [caymanchem.com](https://caymanchem.com) [[caymanchem.com](https://caymanchem.com)]
- 2. [rndsystems.com](https://rndsystems.com) [[rndsystems.com](https://rndsystems.com)]
- 3. PD-180970 | C<sub>21</sub>H<sub>15</sub>Cl<sub>2</sub>FN<sub>4</sub>O | CID 5311104 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. PD180970 | Bcr-Abl | Src | c-Kit | TargetMol [[targetmol.com](https://targetmol.com)]
- 5. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 6. [glpbio.com](https://glpbio.com) [[glpbio.com](https://glpbio.com)]
- 7. PD 180970 | CAS 287204-45-9 | PD180970 | Tocris Bioscience [[tocris.com](https://tocris.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for PD180970]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1684433#how-to-dissolve-and-store-pd180970>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)